

# Application Notes: Furfuryl Mercaptan in Fragrance Formulation

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## Compound Focus: Furfuryl mercaptan

CAS No.: 98-02-2

Cat. No.: S584587

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**Furfuryl mercaptan** is a high-impact aroma chemical valued for its potent, roasted coffee and savory meaty characters upon dilution [1] [2]. Its primary challenge in formulation is its low odor threshold and high potency, requiring meticulous handling and precise dosing to achieve the desired effect without overwhelming a composition.

The table below summarizes its core characteristics and recommended handling protocols:

Attribute	Description & Application Note
<b>Aroma Profile</b>	Potent, sulfurous, roasted coffee, burnt, caramelic, meaty, savory [1] [2].
<b>Perceived Impact</b>	Very high; used in trace amounts to create authentic roasted and savory nuances.
<b>Recommended Usage Level</b>	Not explicitly stated for fragrance. In flavors, recommended at <b>0.0001 - 0.5 ppm</b> [2]. For fragrance R&D, start at the lowest possible levels (e.g., 0.001% or less in a concentrate) and scale up.
<b>Chemical Stability</b>	Contains a thiol (-SH) functional group, which is susceptible to oxidation, leading to disulfide formation and potential loss of aroma potency over time [3].
<b>Handling Protocol</b>	Use in an effective fume hood; wear appropriate Personal Protective Equipment (PPE); store in sealed, air-tight containers under an inert atmosphere (e.g.,

Attribute	Description & Application Note
	nitrogen) to minimize oxidation [1] [4].

## Experimental Protocol for Stability Assessment

The stability of fragrance materials is critical for product shelf-life. The following protocol outlines a method to test the oxidative stability of **furfuryl mercaptan** in a base formulation, based on general principles for flavor compound stability [3].

**1. Objective:** To evaluate the chemical stability of **furfuryl mercaptan** under accelerated aging conditions in a model fragrance solvent.

### 2. Materials:

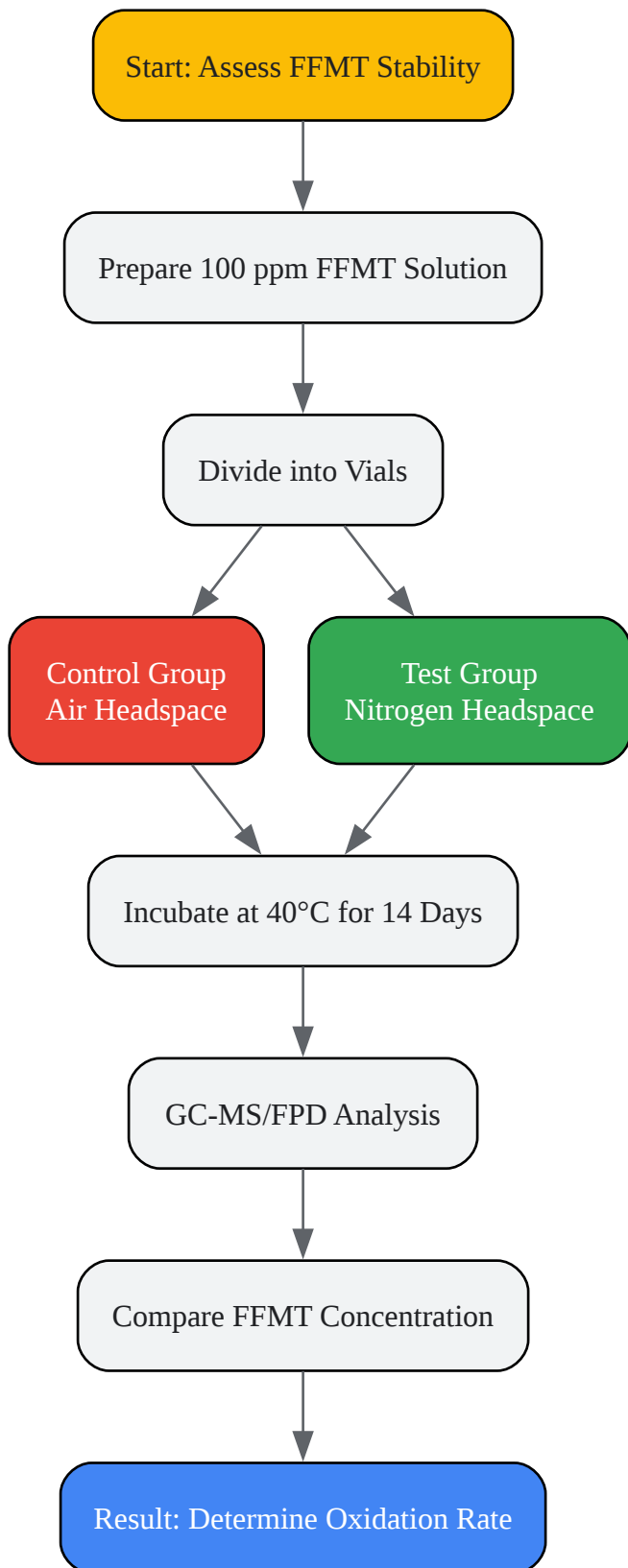
- **Furfuryl Mercaptan** ( $\geq 99\%$  purity) [5]
- Anhydrous Ethanol or Dipropylene Glycol (as a model solvent)
- 10 mL clear glass vials with PTFE-lined caps
- Inert gas (Nitrogen or Argon)
- Gas Chromatography (GC) system with a flame photometric detector (FPD) or mass spectrometer (MS) for sulfur compound analysis.

### 3. Methodology:

- **Sample Preparation:** Prepare a 100 ppm solution of **furfuryl mercaptan** in the chosen solvent. Mix thoroughly.
- **Vial Filling:** Aliquot 5 mL of the solution into six vials. Purge the headspace of three vials with inert gas for 30 seconds before sealing tightly (**Test Group**). Leave the remaining three vials with a standard air headspace (**Control Group**).
- **Incubation:** Place all vials in a controlled temperature oven or incubator at **40°C** for **14 days**. This accelerated aging simulates longer-term storage at room temperature.
- **Analysis:** Analyze all samples (including a "Time Zero" sample) via GC-FPD/MS at the end of the incubation period. Quantify the remaining concentration of **furfuryl mercaptan** and identify any significant degradation products, such as bis(2-furanylmethyl) disulfide [6].

**4. Data Interpretation:** Compare the peak area of **furfuryl mercaptan** in the Control versus Test groups. A significant decrease in the Control group, mitigated in the Test group, confirms oxidative degradation. The formation of disulfide peaks indicates the primary degradation pathway.

The logical flow of this experimental protocol and the stability challenge it addresses is visualized below.



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## Key Considerations for Researchers

- **Matrix Interactions:** Be aware that **furfuryl mercaptan** can interact with other formulation components. For instance, it may react with aldehyde functional groups in other fragrance ingredients or bind to proteins in certain product bases, which can alter the final scent profile and longevity [3].
- **Solubility:** Ensure compatibility and solubility in your chosen solvent system (e.g., ethanol, glycols, oils).
- **Regulatory Status:** Always verify the compound's status under relevant regulations (e.g., IFRA, REACH, COSING) for the intended application and market.

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[<https://www.smolecule.com/products/b584587#furfuryl-mercaptan-usage-levels-in-perfumery>]

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